

Spectroscopic Analysis of 3-Phenanthrylamine: A Technical Guide

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Compound of Interest

Compound Name: 3-Phenanthrylamine

CAS No.: 1892-54-2

Cat. No.: B167689

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic properties of **3-Phenanthrylamine** (also known as 3-Aminophenanthrene). While specific, experimentally verified datasets for this compound are not readily available in public spectroscopic databases, this document outlines the predicted spectral characteristics based on the known behavior of its constituent functional groups—a polycyclic aromatic hydrocarbon (PAH) core and an aromatic primary amine. Furthermore, it details the standard experimental protocols required to acquire and validate this data.

Predicted Spectroscopic Data

The following tables summarize the anticipated quantitative data for **3-Phenanthrylamine** based on established spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data for **3-Phenanthrylamine**

Proton Type	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Notes
Aromatic Protons (Ar-H)	7.0 - 9.0	Multiplets (m)	The complex fused ring system results in overlapping signals. Protons in deshielding zones (e.g., bay region) will appear further downfield.
Amine Protons (-NH ₂)	3.5 - 5.0	Broad Singlet (br s)	The chemical shift is highly dependent on solvent and concentration. The signal may be broad due to quadrupolar relaxation and exchange.

Table 2: Predicted ¹³C NMR Spectral Data for **3-Phenanthrylamine**

Carbon Type	Predicted Chemical Shift (δ , ppm)	Notes
Aromatic C-N	140 - 150	The carbon atom directly bonded to the electron-donating amino group is expected to be significantly shielded compared to unsubstituted phenanthrene.
Aromatic C-H & C-C	110 - 140	A complex set of signals is expected. Carbons at the ring junctions (quaternary) will appear in this region.

Infrared (IR) Spectroscopy

Table 3: Predicted FT-IR Absorption Bands for **3-Phenanthrylamine**

Functional Group	Vibration Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
Amine (N-H)	Symmetric & Asymmetric Stretch	3300 - 3500	Medium (two bands for primary amine)
Aromatic (C-H)	Stretch	3000 - 3100	Medium to Weak
Aromatic (C=C)	Ring Stretch	1500 - 1620	Medium to Strong (multiple bands)
Amine (N-H)	Scissoring (Bend)	1580 - 1650	Medium
Aromatic Amine (C-N)	Stretch	1250 - 1340	Medium to Strong
Aromatic (C-H)	Out-of-Plane Bend	675 - 900	Strong (pattern depends on substitution)

Ultraviolet-Visible (UV-Vis) Spectroscopy

Table 4: Predicted UV-Vis Absorption Maxima for **3-Phenanthrylamine**

Electronic Transition	Predicted λ_{max} (nm)	Chromophore
$\pi \rightarrow \pi^*$	~250, ~295, ~350	Phenanthrene aromatic system

Note: The presence of the amino group (-NH₂), a strong auxochrome, is expected to cause a bathochromic (red) shift to longer wavelengths and a hyperchromic effect (increased absorbance) compared to unsubstituted phenanthrene.

Experimental Protocols

The following sections detail the methodologies for acquiring the spectroscopic data for **3-Phenanthrylamine**.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Phenanthrylamine** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). For optimal results, the solution should be free of particulate matter.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Set the spectral width to cover the range of approximately -1 to 12 ppm.
 - Use a sufficient number of scans (typically 16-64) to achieve an adequate signal-to-noise ratio.
 - Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set the spectral width to cover the range of approximately 0 to 200 ppm.
 - A larger number of scans will be required due to the low natural abundance of ^{13}C .
 - Employ techniques like DEPT (Distortionless Enhancement by Polarization Transfer) to differentiate between CH , CH_2 , and CH_3 groups.
- Data Processing: Process the raw FID (Free Induction Decay) data by applying a Fourier transform, phase correction, and baseline correction.

FT-IR Spectroscopy Protocol

- Sample Preparation:

- Solid State (KBr Pellet): Mix a small amount of **3-Phenanthrylamine** (~1 mg) with ~100 mg of dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or clean ATR crystal).
 - Place the sample in the beam path and record the sample spectrum.
 - Typically, 16-32 scans are co-added and averaged to improve the signal-to-noise ratio.
 - The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} .
- Data Processing: The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

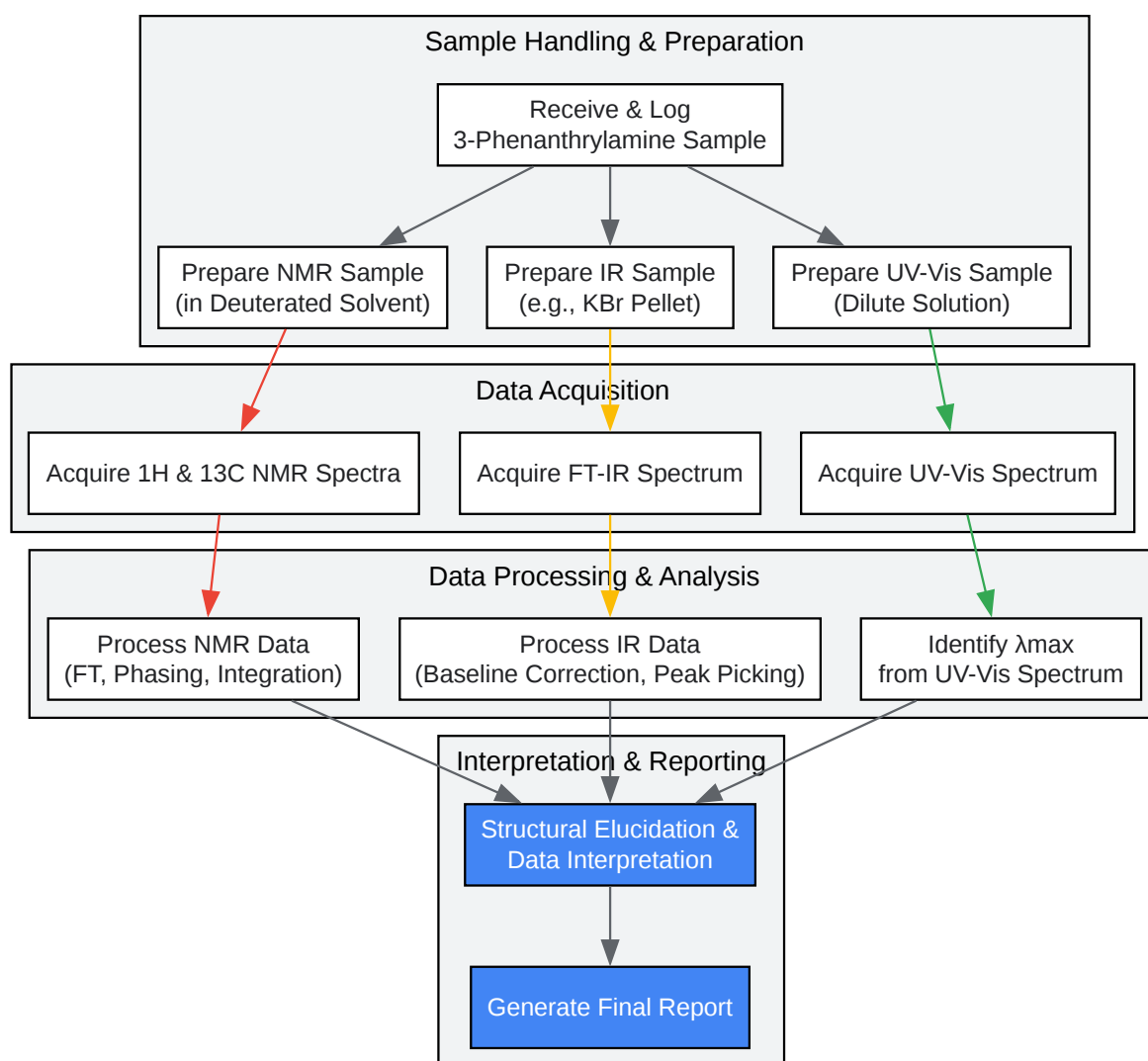
UV-Vis Spectroscopy Protocol

- Sample Preparation: Prepare a dilute solution of **3-Phenanthrylamine** in a UV-transparent solvent (e.g., ethanol, methanol, or cyclohexane). The concentration should be adjusted so that the maximum absorbance falls within the optimal range of the instrument (typically 0.1 to 1.0 AU).
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
 - Fill a cuvette with the pure solvent to be used as a reference (blank).
 - Fill a second, matched cuvette with the sample solution.
 - Scan a range of wavelengths, typically from 200 to 600 nm.

- Data Analysis: The resulting spectrum plots absorbance versus wavelength (nm). Identify the wavelengths of maximum absorbance (λ_{max}).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a chemical sample like **3-Phenanthrylamine**.



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- To cite this document: BenchChem. [Spectroscopic Analysis of 3-Phenanthrylamine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167689/docs#spectroscopic-analysis-of-3-phenanthrylamine-a-technical-guide\]](https://www.benchchem.com/product/b167689/docs#spectroscopic-analysis-of-3-phenanthrylamine-a-technical-guide)

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